

Introduction: The Significance of Substituted Salicylaldehydes

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-(Diethylamino)-2-hydroxybenzaldehyde

CAS No.: 58537-79-4

Cat. No.: B1355050

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5-(Diethylamino)-2-hydroxybenzaldehyde is a member of the salicylaldehyde family, a class of aromatic aldehydes that serve as pivotal building blocks in organic synthesis. The strategic placement of a hydroxyl group ortho to a formyl group imparts unique chemical reactivity, enabling their use in the synthesis of a wide array of heterocyclic compounds, Schiff bases, and complex ligands for coordination chemistry. The dialkylamino moiety, in particular, acts as a strong electron-donating group, modulating the electronic properties of the aromatic ring and influencing the compound's utility. Derivatives of the closely related 4-(diethylamino)salicylaldehyde scaffold have been investigated as precursors for thiosemicarbazones with potential as anti-Alzheimer agents, highlighting the pharmaceutical relevance of this structural motif.^[1] This guide provides a comprehensive overview of the synthetic strategy, a detailed experimental protocol, and the underlying mechanistic principles for the preparation of **5-(diethylamino)-2-hydroxybenzaldehyde**.

Synthetic Strategy: Regioselective Formylation of 4-(Diethylamino)phenol

The synthesis of **5-(diethylamino)-2-hydroxybenzaldehyde** is achieved through the electrophilic formylation of the precursor, 4-(diethylamino)phenol. Several classical methods exist for the ortho-formylation of phenols, including the Duff, Vilsmeier-Haack, and Reimer-Tiemann reactions.^{[2][3]} For this specific transformation, the Reimer-Tiemann reaction offers a direct and well-established route.^{[4][5]}

Causality of Reaction Choice and Regioselectivity:

The Reimer-Tiemann reaction involves the reaction of a phenol with chloroform (CHCl_3) in the presence of a strong base, such as sodium hydroxide (NaOH).^[4] The key reactive electrophile is dichlorocarbene ($:\text{CCl}_2$), generated in situ. The choice of this reaction is predicated on its proven efficacy for ortho-formylation.^[5]

The regioselectivity of the formylation on the 4-(diethylamino)phenol ring is governed by the powerful activating and directing effects of the hydroxyl ($-\text{OH}$) and diethylamino ($-\text{NEt}_2$) substituents.

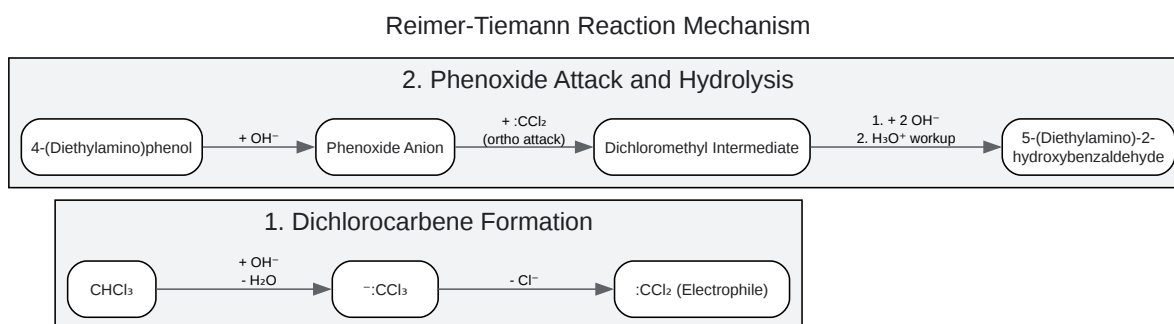
- **Phenoxide Formation:** In the strongly basic medium, the phenolic proton is abstracted to form a phenoxide ion. This greatly increases the nucleophilicity of the aromatic ring.
- **Directing Effects:** Both the phenoxide ($-\text{O}^-$) and the diethylamino ($-\text{NEt}_2$) groups are strong ortho-, para-directing activators. Since they are situated para to each other, their activating effects are additive.
- **Steric Hindrance:** The positions ortho to the diethylamino group (C-3 and C-5) are sterically hindered by the ethyl groups.
- **Ortho-Formylation:** The primary directing group for this reaction is the phenoxide, which directs the incoming electrophile (dichlorocarbene) to its ortho positions (C-2 and C-6). The electron density is highest at these positions.^[6] Given that C-2 and C-6 are equivalent, the attack of dichlorocarbene occurs here, leading exclusively to the desired 2-hydroxy product.

Therefore, the Reimer-Tiemann reaction provides a reliable method for the regioselective synthesis of **5-(diethylamino)-2-hydroxybenzaldehyde**.

Reaction Mechanism: The Reimer-Tiemann Pathway

The mechanism proceeds through several distinct stages, beginning with the generation of the electrophile and culminating in the formation of the aldehyde.[4]

- **Dichlorocarbene Formation:** Sodium hydroxide deprotonates chloroform to form the trichloromethyl anion, which rapidly undergoes alpha-elimination to yield the highly electrophilic dichlorocarbene.
- **Phenoxide Formation:** The phenol starting material is deprotonated by the base to form the sodium 4-(diethylamino)phenoxide.
- **Electrophilic Aromatic Substitution:** The electron-rich phenoxide ring attacks the dichlorocarbene, forming a dichloromethyl-substituted intermediate.
- **Tautomerization & Hydrolysis:** The intermediate rearomatizes, and the dichloromethyl group is subsequently hydrolyzed by the aqueous base to yield the final aldehyde product upon acidic workup.



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Caption: The Reimer-Tiemann mechanism for the formylation of 4-(diethylamino)phenol.

Detailed Experimental Protocol

This protocol is a representative procedure for the Reimer-Tiemann formylation of a substituted phenol, adapted for the synthesis of **5-(diethylamino)-2-hydroxybenzaldehyde**.

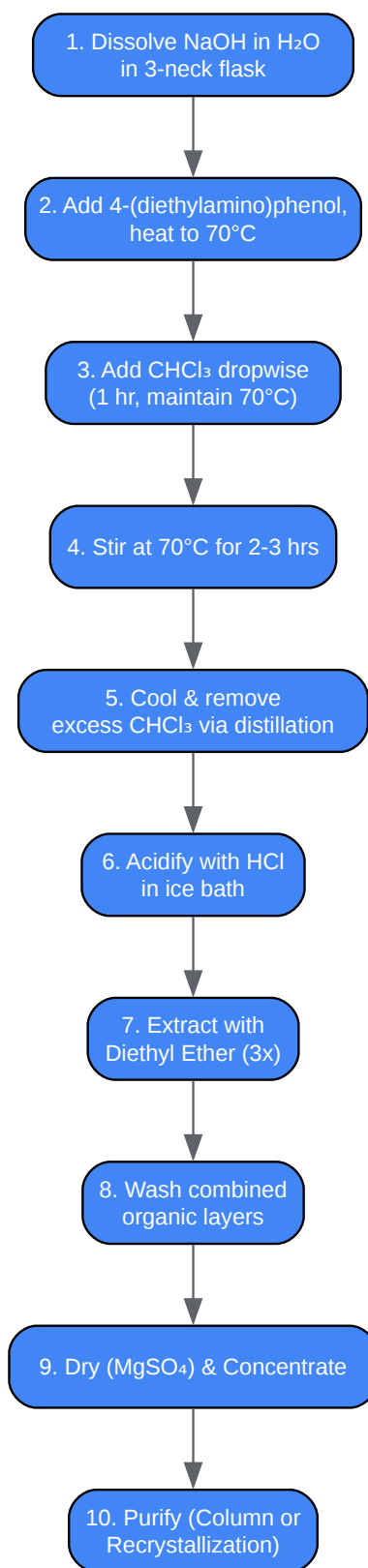
Table 1: Reagents and Materials

Reagent/Material	Formula	Mol. Wt. (g/mol)	Moles	Amount Used	Role
4-(Diethylamino)phenol	C ₁₀ H ₁₅ NO	165.23	0.10	16.52 g	Starting Material
Sodium Hydroxide	NaOH	40.00	0.40	16.0 g	Base
Chloroform	CHCl ₃	119.38	0.12	14.3 g (9.6 mL)	Formylating Agent
Water (Deionized)	H ₂ O	18.02	-	30 mL	Solvent
Diethyl Ether	(C ₂ H ₅) ₂ O	74.12	-	~300 mL	Extraction Solvent
Hydrochloric Acid (conc.)	HCl	36.46	-	As needed	Acid for Workup
Anhydrous Magnesium Sulfate	MgSO ₄	120.37	-	As needed	Drying Agent
Ethanol/Hexane	-	-	-	As needed	Recrystallization

Step-by-Step Methodology

- Reaction Setup: In a 250 mL three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel, prepare a solution of sodium hydroxide (16.0 g, 0.40 mol) in water (30 mL).

- **Substrate Addition:** To the stirred sodium hydroxide solution, add 4-(diethylamino)phenol (16.52 g, 0.10 mol). Heat the mixture to 65-70°C in a water bath to ensure complete dissolution and formation of the phenoxide.
- **Chloroform Addition:** Slowly add chloroform (9.6 mL, 0.12 mol) dropwise from the dropping funnel over a period of 1 hour. The reaction is exothermic; maintain the temperature at 65-70°C by adjusting the heating or using a cool water bath if necessary.[7] A biphasic system may be observed.[6]
- **Reaction Period:** After the addition is complete, continue to stir the mixture vigorously at 70°C for an additional 2-3 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup - Chloroform Removal:** Cool the reaction mixture to room temperature. Set up for simple distillation and carefully remove the excess chloroform.
- **Workup - Acidification:** Transfer the remaining dark-colored aqueous solution to a beaker and cool it in an ice bath. Carefully acidify the solution to pH ~5-6 by the slow addition of concentrated hydrochloric acid with stirring.
- **Extraction:** Transfer the acidified mixture to a separatory funnel and extract the product with diethyl ether (3 x 100 mL).[6]
- **Washing:** Combine the organic extracts and wash successively with water (2 x 100 mL) and brine (1 x 100 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product as a dark oil or solid.
- **Purification:** Purify the crude product by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water or hexane/ethyl acetate) to afford pure **5-(diethylamino)-2-hydroxybenzaldehyde**.



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Caption: Experimental workflow for the synthesis of **5-(diethylamino)-2-hydroxybenzaldehyde**.

Product Characterization

The final product should be characterized using standard spectroscopic methods to confirm its identity and purity.

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the aldehyde proton (~9.8 ppm), the phenolic hydroxyl proton (>10 ppm), aromatic protons in their respective regions, and signals for the ethyl groups of the diethylamino substituent (a quartet and a triplet).[8]
- ¹³C NMR: The carbon NMR will show a distinctive peak for the aldehyde carbonyl carbon (~190 ppm) in addition to the aromatic and aliphatic carbons.
- IR Spectroscopy: The infrared spectrum should display a strong carbonyl (C=O) stretching band around 1650-1670 cm⁻¹, and a broad O-H stretching band for the hydroxyl group.[1]
- Mass Spectrometry: The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the product (C₁₁H₁₅NO₂, MW: 193.24 g/mol).[7]

Safety and Troubleshooting

Safety Precautions:

- Chloroform: is a suspected carcinogen and is toxic. Handle only in a well-ventilated fume hood. Wear appropriate personal protective equipment (gloves, safety glasses).
- Sodium Hydroxide: is highly corrosive. Avoid contact with skin and eyes.
- Hydrochloric Acid: is corrosive and causes severe burns. Handle with care.
- The reaction is exothermic and can be prone to thermal runaway if chloroform is added too quickly.[7]

Troubleshooting:

- **Low Yield:** Yields in the Reimer-Tiemann reaction can be moderate. Ensure vigorous stirring to facilitate mixing between the aqueous and organic phases. The use of a phase-transfer catalyst can sometimes improve yields.^[7]
- **Tar Formation:** The formation of dark, tarry byproducts is common due to the harsh basic conditions. Careful temperature control and purification are necessary to isolate the desired product.
- **Incomplete Reaction:** Monitor the reaction by TLC. If starting material persists, the reaction time can be extended. Ensure the base is of high quality and used in sufficient excess.

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